

vapor pressure and enthalpy of sublimation for 2-(Perfluorodecyl)ethanol

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Compound of Interest

Compound Name: 2-(Perfluorodecyl)ethanol

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Technical Guide: Thermophysical Properties of 2-(Perfluorodecyl)ethanol

Audience: Researchers, scientists, and drug development professionals.

Core Subject: This document provides a detailed overview of the experimentally determined vapor pressure and enthalpy of sublimation for **2-(Perfluorodecyl)ethanol** (CAS RN: 865-86-1). The methodologies for these measurements are also described.

Introduction

2-(Perfluorodecyl)ethanol, a member of the fluorotelomer alcohols (FTOHs), is a compound of interest in various fields, including materials science and biomedical research, due to its unique properties imparted by the perfluorinated alkyl chain.^[1] Understanding its thermophysical properties, such as vapor pressure and enthalpy of sublimation, is crucial for applications in developing coatings, lubricants, and for assessing its environmental fate.^[1] This guide summarizes the key quantitative data and outlines the experimental protocols for their determination.

Quantitative Data

The following table summarizes the experimental data for the vapor pressure and enthalpy of sublimation of **2-(Perfluorodecyl)ethanol**.

Property	Value	Conditions	Reference
Vapor Pressure (log Psd)	-0.9 ± 0.02	at 298.15 K (Pa)	J. Chem. Eng. Data 2020, 65, 2332-2342[2]
Enthalpy of Sublimation ($\Delta_{\text{sub}}H_{\text{b}}$)	94.3 ± 4.4 kJ/mol	at 296.3-318.3 K	J. Chem. Eng. Data 2020, 65, 2332-2342[2]

Experimental Protocols

The determination of vapor pressure and enthalpy of sublimation typically involves precise measurements of a substance's pressure at various controlled temperatures. The Clausius-Clapeyron equation is then used to derive the enthalpy of vaporization or sublimation from the temperature dependence of the vapor pressure.

3.1. Determination of Vapor Pressure

A common method for measuring the low vapor pressure of a solid, like **2-(Perfluorodecyl)ethanol**, is the Knudsen effusion method or a static vapor pressure measurement in a sealed, temperature-controlled chamber.

- **Sample Preparation:** A pure sample of **2-(Perfluorodecyl)ethanol** is placed in a thermostated cell. The sample is thoroughly degassed to remove any volatile impurities.
- **Apparatus:** A high-vacuum apparatus equipped with a pressure transducer (e.g., a capacitance diaphragm gauge) and a temperature-controlled sample cell is used.
- **Procedure:**
 - The sample is introduced into the cell, and the system is evacuated to a high vacuum.
 - The cell is maintained at a constant temperature (e.g., using a water bath or a Peltier element).
 - The system is isolated from the vacuum pump, and the pressure increase due to sublimation is monitored until a stable equilibrium vapor pressure is reached.

- This measurement is repeated at several different temperatures.

3.2. Calculation of Enthalpy of Sublimation

The enthalpy of sublimation is determined from the vapor pressure data using the Clausius-Clapeyron equation:

$$\ln(P) = - (\Delta H_{\text{sub}} / R) * (1/T) + C$$

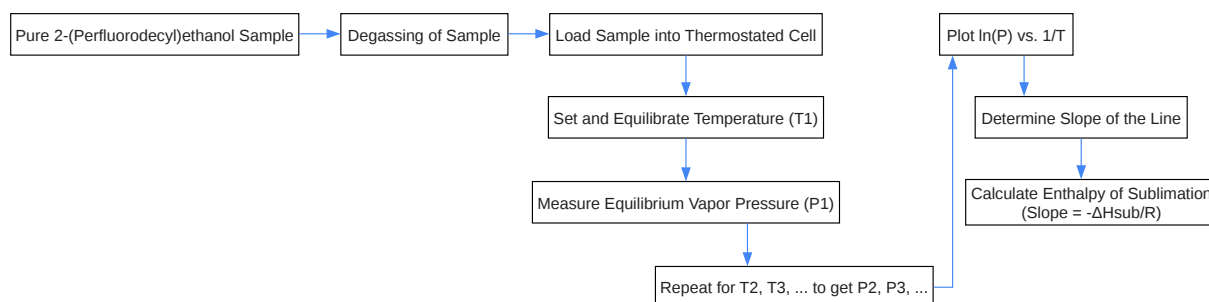
Where:

- P is the vapor pressure
- ΔH_{sub} is the enthalpy of sublimation
- R is the ideal gas constant
- T is the absolute temperature in Kelvin
- C is a constant

By plotting $\ln(P)$ versus $1/T$, a straight line is obtained. The slope of this line is equal to $-\Delta H_{\text{sub}}/R$, from which the enthalpy of sublimation can be calculated.

Experimental Workflow Visualization

The following diagram illustrates the general workflow for the experimental determination of vapor pressure and enthalpy of sublimation.



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Caption: Experimental workflow for determining vapor pressure and enthalpy of sublimation.

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References

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